

Coriphosphine O safety and handling guidelines for labs

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An In-depth Technical Guide to the Safe Handling of Coriphosphine O in a Laboratory Setting

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensure laboratory safety and data integrity. This guide provides a comprehensive overview of the safety and handling guidelines for **Coriphosphine O**, a fluorescent dye commonly used in various biological and chemical research applications.

Chemical and Physical Properties

Coriphosphine O, with the CAS number 5409-37-0, is an orange to dark red powder or crystalline solid.[1] It is soluble in water.[1] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of Coriphosphine O



Property	Value	Reference
CAS Number	5409-37-0	[1][2][3]
Molecular Formula	C16H18CIN3	[1][3]
Molecular Weight	287.79 g/mol	[1][3]
Appearance	Orange to Amber to Dark red powder to crystal	[1]
Solubility	Soluble in water	[1]
Synonyms	Coriphosphine O, C.I. Basic Yellow 7, CI 46020	[2][3]

Hazard Identification and Classification

Coriphosphine O is classified as a hazardous substance. The GHS hazard classifications and statements are summarized in Table 2. The primary hazards include acute oral toxicity, skin and eye irritation, and potential respiratory irritation. It is also very toxic to aquatic life with long-lasting effects.

Table 2: GHS Hazard Classification for Coriphosphine O



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic Hazard	1	H410: Very toxic to aquatic life with long lasting effects

Source:[1]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Coriphosphine O**, appropriate personal protective equipment must be worn at all times when handling this substance.

Table 3: Recommended Personal Protective Equipment for Handling Coriphosphine O

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.
Respiratory Protection	For operations where dust may be generated, a NIOSH-approved particulate respirator is recommended.

Safe Handling and Storage Procedures



Proper handling and storage are crucial to minimize exposure risk and maintain the chemical's integrity.

Handling:

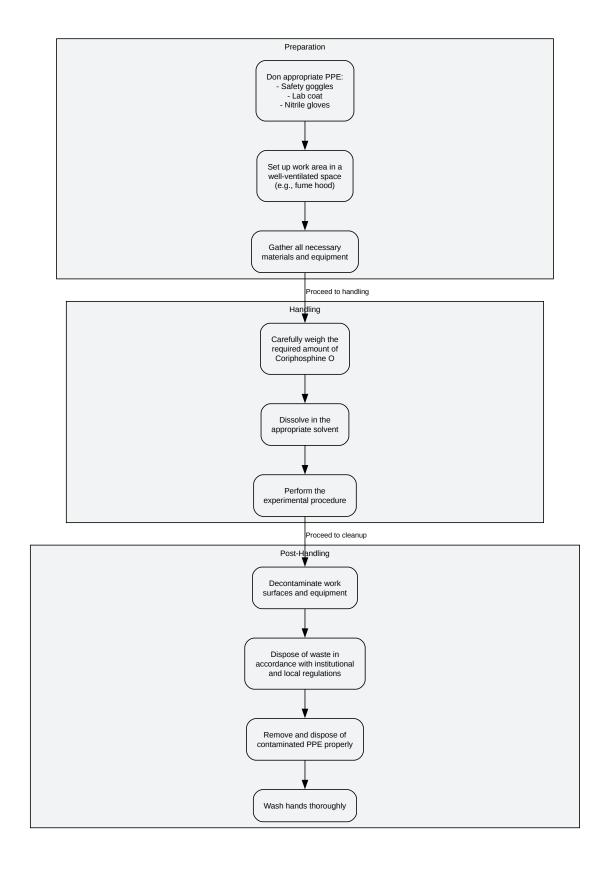
- Avoid contact with skin and eyes.[4]
- Do not breathe dust.
- · Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.[4]
- Use only in a well-ventilated area.
- Avoid release to the environment.[1]

Storage:

- Store in a tightly closed container.[4]
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

The following diagram illustrates the general workflow for safely handling **Coriphosphine O** in a laboratory setting.





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Safe handling workflow for Coriphosphine O.



Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[4]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.[4]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention immediately.[4]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.[4]

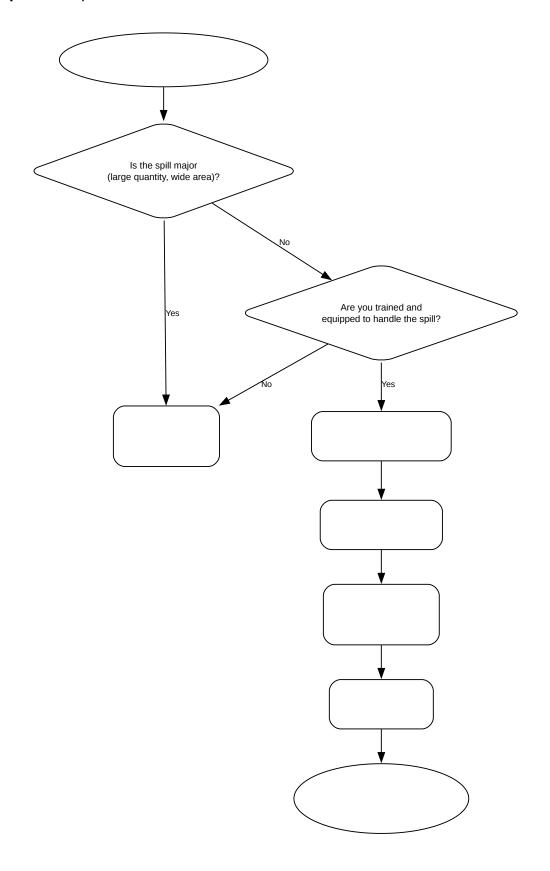
Spill Response:

In the case of a spill, follow these steps:

- Evacuate non-essential personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Prevent further leakage or spillage if safe to do so.
- Absorb the spill with inert material (e.g., vermiculite, sand, or earth).
- Collect the spilled material and place it in a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable decontamination solution.
- Dispose of all contaminated materials as hazardous waste according to local regulations.



The following diagram outlines the decision-making process for responding to a **Coriphosphine O** spill.





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Emergency spill response for **Coriphosphine O**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Hazardous combustion products may include carbon oxides, nitrogen oxides, and hydrogen chloride gas.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Toxicological Information

The primary route of exposure is through ingestion, with **Coriphosphine O** classified as harmful if swallowed. It is also known to cause skin and serious eye irritation. Inhalation of dust may lead to respiratory tract irritation. Currently, no specific quantitative toxicity data such as LD50 or LC50 values are readily available in the public domain for **Coriphosphine O**. Furthermore, detailed experimental protocols for the existing toxicity classifications have not been made publicly available by the manufacturers or regulatory bodies.

Ecological Information

Coriphosphine O is classified as very toxic to aquatic life with long-lasting effects. Therefore, it is imperative to prevent its release into the environment. All waste containing this chemical should be treated as hazardous and disposed of according to strict environmental regulations.

This guide is intended to provide comprehensive safety and handling information for **Coriphosphine O** in a laboratory setting. It is crucial for all personnel to be thoroughly familiar with these guidelines and to have access to the full Safety Data Sheet (SDS) before working with this chemical. Always prioritize safety and adhere to all institutional and regulatory protocols.



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